Technical Guide: Discovery and Synthesis of Novel Benzazepinone Compounds

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Compound of Interest

Compound Name:	*7-Hydroxy-1,2,3,4-tetrahydro-1-benzazepin-5-one*
CAS No.:	*1782194-16-4*
Cat. No.:	*B2400692*

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Focus Application: Next-Generation ROCK Inhibitors and Enantioselective Scaffolding

Executive Summary

The benzazepinone scaffold (specifically 1,3,4,5-tetrahydro-2H-1-benzazepin-2-one) has emerged as a privileged structure in medicinal chemistry, transcending its historical association with vasopressin antagonists (e.g., Tolvaptan). Recent campaigns have validated this core for targeting Rho-associated protein kinases (ROCK1/2), Glycogen Phosphorylase (GP), and CFTR correction.

This guide details the strategic synthesis of novel benzazepinones, moving beyond classical ring expansions to modular, transition-metal-catalyzed protocols. We focus on a case study of 8-(azaindolyl)-benzoazepinones, a class of sub-nanomolar ROCK inhibitors, providing validated protocols, retrosynthetic logic, and structure-activity relationship (SAR) data.[1]

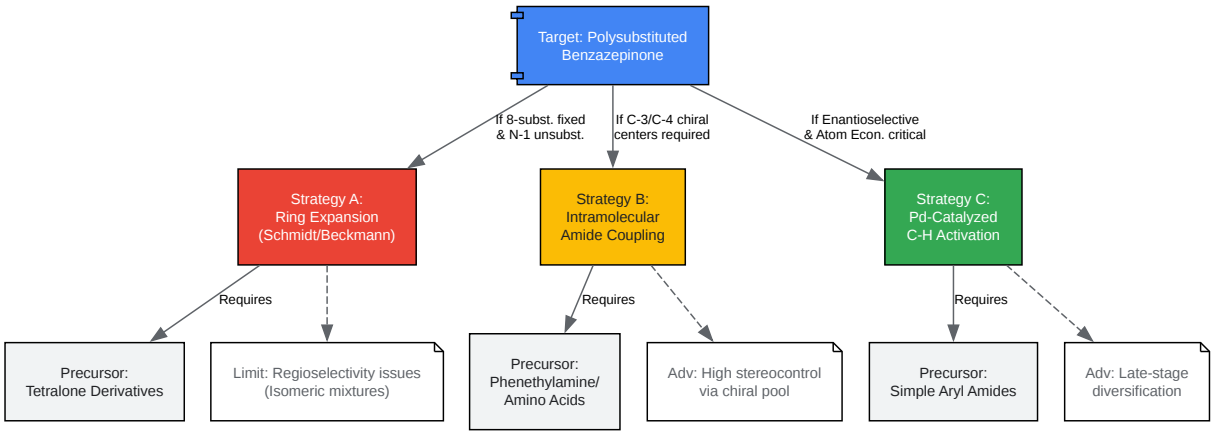
Strategic Synthesis Design

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The primary challenge in benzazepinone synthesis is introducing diversity at the N-1, C-3, and aryl-8 positions without lengthy protection/deprotection sequences. We categorize synthesis into three distinct generations of methodology.

Retrosynthetic Logic (Graphviz Visualization)

The following diagram outlines the decision matrix for selecting a synthetic route based on the desired substitution pattern.



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Figure 1: Retrosynthetic decision tree for benzazepinone construction. Selection depends heavily on the necessity of chiral centers at C-3/C-4 versus aromatic diversity at C-7/C-8.

Technical Deep Dive: Synthesis of ROCK Inhibitors

Context: Rho-associated kinases (ROCK) are effectors of RhoA GTPase. Inhibition is therapeutic for cardiovascular disease and glaucoma. A recent "core-hopping" study replaced an acetamido-thiazole scaffold with a benzazepinone core, yielding compound 15 (Table 1) with high selectivity.

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Route A: The Modified Schmidt Reaction

For rapid access to the core scaffold when chirality at C-3 is not required, the Schmidt reaction on tetralones remains the most robust industrial route.

Protocol 1: Synthesis of 8-bromo-1,3,4,5-tetrahydro-2H-benzo[d]azepin-2-one

- Objective: Create the core lactam from 7-bromo-tetralone.
- Reagents: Sodium azide (

  ), Methanesulfonic acid (

  ), Polyphosphoric acid (PPA).
- Mechanism: Acid-promoted migration of the aryl bond preferentially over the alkyl bond (though regioselectivity must be monitored).

Step-by-Step Methodology:

- Preparation: Charge a flame-dried 250 mL round-bottom flask with 7-bromo-3,4-dihydronaphthalen-2(1H)-one (10.0 mmol) and

  (10 equiv).
- Azide Addition: Cool to 0°C. Add

  (1.5 equiv) portion-wise over 30 minutes. Caution: Evolution of

  gas; perform in a well-ventilated fume hood.
- Rearrangement: Allow the mixture to warm to room temperature and stir for 4 hours. Monitor by LC-MS for the disappearance of the ketone (

  225/227).
- Quench: Pour the reaction mixture slowly onto crushed ice/ammonia (

) to neutralize.

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- Isolation: Extract with Ethyl Acetate (3 x 50 mL). Wash combined organics with brine, dry over

  , and concentrate.

- Purification: The crude usually contains a mixture of the desired benzo[d]azepine (major) and benzo[c]azepine (minor). Separate via flash chromatography (Hexane/EtOAc gradient).
  - Yield Expectation: 65-75%.
  - Validation:

    NMR should show a distinct lactam NH broad singlet around 9.5-10.0 ppm.

Route B: Pd-Catalyzed C-N Cross-Coupling (Buchwald-Hartwig)

To functionalize the 8-position with the azaindole moiety (crucial for hinge binding), a palladium-catalyzed coupling is employed.

Protocol 2: Coupling of 8-bromo-benzazepinone with Azaindole

- Reagents:

  (2 mol%), Xantphos (4 mol%),

  (2.0 equiv), Dioxane.

- Critical Parameter: The choice of ligand (Xantphos vs. BINAP) determines the suppression of dehalogenation side products.

Step-by-Step Methodology:

- Inerting: In a glovebox or under Argon, combine 8-bromo-benzazepinone (1.0 equiv), 5-amino-7-azaindole (1.2 equiv),

  , Xantphos, and

  in a sealed tube.

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- Solvation: Add anhydrous 1,4-dioxane (0.2 M concentration).
- Reaction: Seal and heat to 100°C for 12 hours.
- Workup: Filter through a Celite pad to remove inorganic salts. Wash with DCM.
- Purification: Reverse-phase HPLC (Water/Acetonitrile + 0.1% Formic Acid) is often required due to the polarity of the azaindole.

Medicinal Chemistry & SAR Optimization

The transition from a raw scaffold to a lead candidate involves optimizing the "Terminal Branch" (interaction with the glycine-rich loop) and the "Hinge Binder" (azaindole).

Data Summary: ROCK1/2 Inhibition

The following table summarizes the structure-activity relationship (SAR) when modifying the 8-position and the N-1 tail.

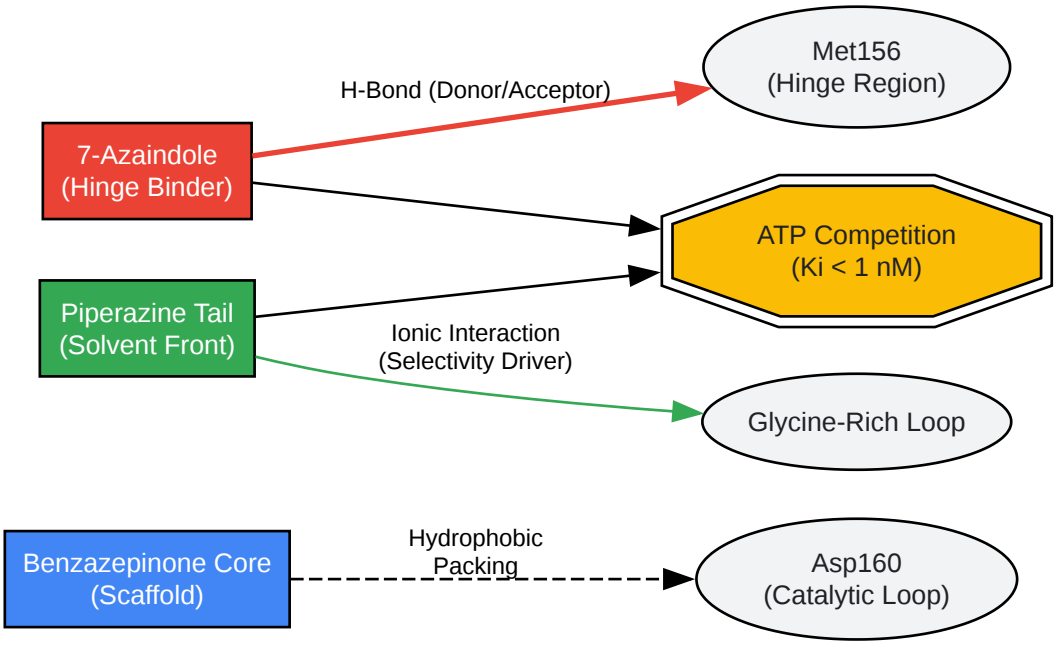
Compound ID	R1 (Hinge Binder)	R2 (N-1 Substituent)	ROCK1 IC50 (nM)	ROCK2 IC50 (nM)	Selectivity (vs PKA)
Ref (Fasudil)	Isoquinoline	-	15	10	Low
Cmd 3	7-Azaindole	H	0.8	1.1	Moderate
Cmd 8	7-Azaindole	Methyl	12.5	15.0	Low
Cmd 15	7-Azaindole	(CH2)2-Piperazine	0.2	0.3	>1000x
Cmd 18	Indole	(CH2)2-Piperazine	5.4	6.2	Moderate

Table 1: SAR analysis demonstrating the necessity of the azaindole H-bond donor/acceptor motif and the solubilizing N-1 tail.

Biological Mechanism of Action (Graphviz Visualization)

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Understanding why Compound 15 works requires mapping its interaction within the ATP-binding pocket.



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Figure 2: Binding mode of 8-(azaindolyl)-benzoazepinones. The azaindole mimics the adenine of ATP, while the benzazepinone core orients the tail toward the solvent front, securing selectivity.

Advanced Methodologies: Enantioselective C-H Activation

While the Schmidt reaction (Route A) is efficient, it produces racemic mixtures if substituents are present at C-3/C-4. For chiral benzazepinones (often required for GPCR targets like Vasopressin receptors), Pd(II)-catalyzed C-H activation is the modern standard.

Key Insight: Using chiral transient directing groups (TDGs) or chiral ligands (e.g., mono-N-protected amino acid ligands) allows for the enantioselective formation of the seven-membered ring from simple aryl amides and olefins.

- Catalyst System:

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/ Chiral Phosphoramidite.

- Substrate: N-methoxybenzamide + Norbornene (as transient mediator).
- Advantage: This method bypasses the need for pre-functionalized tetralones and allows for "step-economic" synthesis of chiral variants.

References

- Design and synthesis of novel 8-(azaindolyl)-benzoazepinones as potent and selective ROCK inhibitors. Source: National Institutes of Health (PMC) [Link]
- Discovery and evaluation of novel benzazepinone derivatives as glycogen phosphorylase inhibitors. Source: Future Medicinal Chemistry [Link][2][3]
- The Synthesis of Benzazepines via Sequential [3 + 2]-Annulation and [3,3]-Sigmatropic Rearrangement. Source: Organic Letters (ACS Publications) [Link][4]
- Solid-supported solution-phase synthesis of 4-amino-1,2,4,5-tetrahydro-2-benzazepine-3-ones. Source: Journal of Combinatorial Chemistry [Link]
- New methodology for the synthesis of benzazepines, a highly interesting bioactive molecule. Source: EurekAlert! (AAAS) [Link]

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